

# hexylbenzene CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexylbenzene

Cat. No.: B086705

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## An In-Depth Technical Guide to Hexylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **hexylbenzene**, a significant alkylbenzene used in various scientific and industrial applications. This document details its chemical and physical properties, synthesis methodologies, and analytical procedures, with a focus on providing practical information for laboratory and research settings.

## Core Properties of Hexylbenzene

**Hexylbenzene**, also known as 1-phenylhexane, is an aromatic hydrocarbon characterized by a hexyl group attached to a benzene ring. It is a colorless liquid with a characteristic aromatic odor and is soluble in many organic solvents.<sup>[1]</sup>

## Chemical and Physical Data

A summary of the key quantitative data for **hexylbenzene** is presented in Table 1.

Property	Value	Reference
CAS Number	1077-16-3	[2][3][4]
Molecular Formula	C <sub>12</sub> H <sub>18</sub>	[2][3][4]
Molecular Weight	162.27 g/mol	[2][3][4]
Appearance	Colorless liquid	[1]
Boiling Point	226 °C	
Melting Point	-61 °C	
Density	0.861 g/mL at 25 °C	
Flash Point	83 °C (closed cup)	[5]

## Synthesis of Hexylbenzene

**Hexylbenzene** is primarily synthesized through electrophilic aromatic substitution reactions, most notably Friedel-Crafts alkylation. Another significant method for forming the carbon-carbon bond is the Suzuki coupling reaction.

### Friedel-Crafts Alkylation

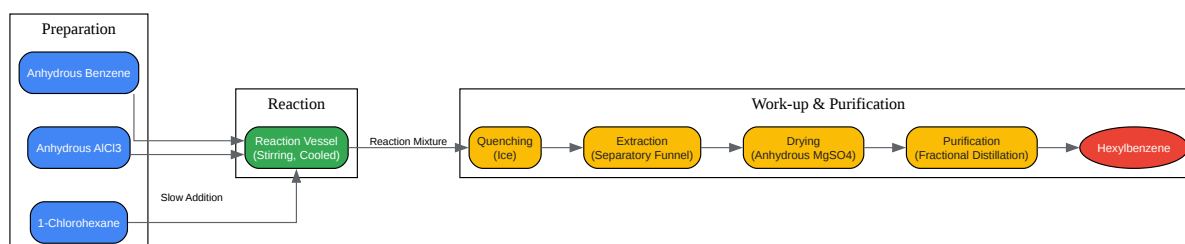
This classic method involves the reaction of benzene with a hexyl halide, such as 1-chlorohexane, in the presence of a Lewis acid catalyst like aluminum chloride (AlCl<sub>3</sub>).<sup>[6][7]</sup> The catalyst activates the alkyl halide to form a carbocation or a related electrophilic species, which then attacks the benzene ring.<sup>[8]</sup>

#### Experimental Protocol: Friedel-Crafts Alkylation of Benzene with 1-Chlorohexane

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a magnetic stirrer and a reflux condenser. The apparatus should be dried to prevent deactivation of the Lewis acid catalyst.
- **Reactant Charging:** Charge the flask with anhydrous benzene, which acts as both the solvent and the aromatic substrate.

- **Catalyst Addition:** Carefully add anhydrous aluminum chloride ( $\text{AlCl}_3$ ) to the benzene with stirring. The reaction is exothermic, so the addition should be controlled.
- **Alkyl Halide Addition:** Slowly add 1-chlorohexane to the stirred mixture. The reaction temperature should be maintained, typically at or below room temperature, to minimize side reactions.
- **Reaction Progression:** After the addition is complete, allow the reaction to stir at room temperature for several hours to ensure completion. The progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Quench the reaction by slowly pouring the mixture over crushed ice. This will hydrolyze the aluminum chloride and separate the organic layer.
- **Extraction:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with dilute hydrochloric acid, water, and a sodium bicarbonate solution to remove any remaining catalyst and acidic byproducts.
- **Drying and Purification:** Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and remove the solvent by rotary evaporation. The crude **hexylbenzene** can then be purified by fractional distillation under reduced pressure.

Diagram of the Friedel-Crafts Alkylation Workflow



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Caption: Workflow for the synthesis of **hexylbenzene** via Friedel-Crafts alkylation.

## Suzuki Coupling

The Suzuki coupling reaction is a versatile method for creating carbon-carbon bonds by coupling an organoboron compound with an organic halide using a palladium catalyst and a base.<sup>[9][10][11][12]</sup> For the synthesis of **hexylbenzene**, this could involve the reaction of phenylboronic acid with a hexyl halide.

### Experimental Protocol: Suzuki Coupling of Phenylboronic Acid with Hexyl Bromide

- **Reaction Setup:** In an inert atmosphere (e.g., under nitrogen or argon), combine phenylboronic acid, hexyl bromide, a palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ ), and a base (e.g., sodium carbonate) in a suitable solvent (e.g., a mixture of toluene and water) in a reaction flask.
- **Degassing:** Degas the reaction mixture to remove any dissolved oxygen, which can deactivate the palladium catalyst.
- **Heating and Reaction:** Heat the mixture to reflux with vigorous stirring for several hours. Monitor the reaction progress by TLC or GC.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and add water.
- **Extraction:** Extract the aqueous layer with an organic solvent such as ethyl acetate. Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine, then dry over anhydrous sodium sulfate.
- **Purification:** Filter the mixture and concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel.

## Applications in Research and Development

**Hexylbenzene** serves as a valuable intermediate in organic synthesis. Its derivatives are of interest in medicinal chemistry due to the prevalence of the benzene ring in bioactive compounds. The introduction of an alkyl chain can modify the lipophilicity of a molecule, potentially influencing its pharmacokinetic and pharmacodynamic properties. While direct applications of **hexylbenzene** in drug development are not extensively documented, the synthesis of its derivatives is a common strategy in the exploration of new chemical entities.

## Analytical Methodologies

The analysis of **hexylbenzene** is typically performed using chromatographic techniques, which allow for its separation from complex mixtures and quantification at low concentrations.

### Gas Chromatography-Mass Spectrometry (GC-MS)

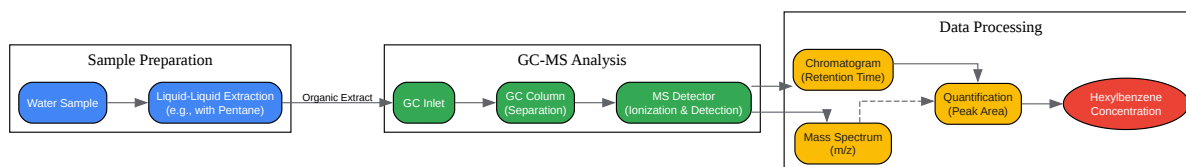
GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like **hexylbenzene**. It provides both qualitative and quantitative information.

#### Experimental Protocol: GC-MS Analysis of **Hexylbenzene** in a Water Sample

- **Sample Preparation:** For aqueous samples, a liquid-liquid extraction or solid-phase microextraction (SPME) can be used to extract and concentrate **hexylbenzene**. For a liquid-liquid extraction, a known volume of the water sample is extracted with a small volume of an immiscible organic solvent (e.g., pentane). An internal standard is typically added for accurate quantification.
- **GC-MS System:** An Agilent 8890 GC system coupled with a 5977B MS detector or a similar instrument can be used.<sup>[13]</sup>
- **Chromatographic Conditions:**
  - **Column:** A non-polar capillary column, such as a DB-5ms, is suitable for separating alkylbenzenes.
  - **Carrier Gas:** Helium at a constant flow rate.
  - **Injection:** A small volume of the extract is injected into the GC inlet, which is heated to vaporize the sample.

- Temperature Program: A temperature gradient is used to separate the components of the mixture based on their boiling points and interactions with the stationary phase.
- Mass Spectrometry Conditions:
  - Ionization: Electron ionization (EI) is typically used.
  - Detection: The mass spectrometer is operated in scan mode to obtain a full mass spectrum for identification or in selected ion monitoring (SIM) mode for enhanced sensitivity and quantification.
- Data Analysis: The retention time of the peak corresponding to **hexylbenzene** is used for identification, and the peak area is used for quantification against a calibration curve. The mass spectrum provides confirmation of the compound's identity.

Diagram of the GC-MS Analysis Workflow



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Caption: Workflow for the quantitative analysis of **hexylbenzene** in a water sample using GC-MS.

## Biological Activity and Metabolism

While specific signaling pathways for **hexylbenzene** are not well-defined in the literature, the metabolism of benzene and other alkylbenzenes has been studied. Benzene is metabolized in the liver by cytochrome P450 enzymes to form various phenolic compounds, which can be

further metabolized to reactive quinones.[14][15] The alkyl side chain of **hexylbenzene** is also susceptible to oxidation. The biological effects of **hexylbenzene** are not as extensively studied as those of benzene, but exposure to alkylbenzenes, in general, can have health implications. [16] Further research is needed to fully elucidate the specific metabolic pathways and biological activities of **hexylbenzene**.

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## References

- 1. Hexylbenzene | 1077-16-3 | BAA07716 | Biosynth [biosynth.com]
- 2. scbt.com [scbt.com]
- 3. Hexylbenzene | C12H18 | CID 14109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Human Metabolome Database: Showing metabocard for Hexylbenzene (HMDB0061815) [hmdb.ca]
- 5. benchchem.com [benchchem.com]
- 6. 16.2 Preparation of alkylbenzenes | Organic Chemistry II [courses.lumenlearning.com]
- 7. chemguide.co.uk [chemguide.co.uk]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. discovery.researcher.life [discovery.researcher.life]
- 10. rose-hulman.edu [rose-hulman.edu]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Suzuki Coupling [organic-chemistry.org]
- 13. agilent.com [agilent.com]
- 14. Human Benzene Metabolism Following Occupational and Environmental Exposures - PMC [pmc.ncbi.nlm.nih.gov]
- 15. publications.iarc.who.int [publications.iarc.who.int]
- 16. Health effects of the alkylbenzenes. II. Xylenes - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [hexylbenzene CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086705#hexylbenzene-cas-number-and-molecular-weight]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)